Diisooctyl phthalate structural isomers

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Compound of Interest

Compound Name:	*Diisooctyl phthalate*
CAS No.:	*27554-26-3*
Cat. No.:	*B166056*

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An In-depth Technical Guide to the Structural Isomers of **Diisooctyl Phthalate** (DIOP)

Abstract

Diisooctyl phthalate (DIOP) is a high molecular weight phthalate ester utilized extensively as a plasticizer in various polymeric materials. Unlike phthalates with defined linear or singular branched alkyl chains, commercial DIOP is a complex substance, comprising a mixture of multiple structural isomers.[1] This isomeric complexity arises from the manufacturing process, which employs a blend of C8 branched-chain alcohols, known as isooctanols.[2][3][4] Consequently, the physicochemical, toxicological, and metabolic properties of DIOP are not those of a single entity but rather the composite of its constituent isomers. For researchers, scientists, and drug development professionals, understanding the nuances of these isomers is critical for accurate analytical characterization, toxicological risk assessment, and the development of safer alternatives. This guide provides a detailed examination of DIOP's structural isomerism, methodologies for analytical separation, and an overview of the differential biological activities that underscore the importance of isomer-specific analysis.

The Isomeric Nature of **Diisooctyl Phthalate**

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The term "**diisooctyl phthalate**" is a general descriptor for the 1,2-benzenedicarboxylic acid diester formed with isooctyl alcohols. The generic CAS number for this mixture is 27554-26-3.[2][5] The ambiguity lies in the term "isooctanol," which does not refer to a single chemical structure but to a mixture of branched eight-carbon alcohols. The primary feedstock for DIOP production is typically synthesized via the oxo process, leading to various branched isomers, with bis(6-methylheptyl) phthalate often being a significant component.[6]

This inherent heterogeneity distinguishes DIOP from other well-defined C8 phthalate isomers, such as:

- Di(2-ethylhexyl) phthalate (DEHP): CAS 117-81-7. Often incorrectly used as a synonym for DIOP, DEHP is specifically the diester of 2-ethylhexanol.[7] It is one of the most studied phthalates and a known endocrine disruptor.[8]

- Di-n-octyl phthalate (DnOP): CAS 117-84-0. The straight-chain isomer, which exhibits a distinct toxicological profile compared to its branched counterparts, appearing to be a less effective inducer of peroxisome proliferation than DEHP.[9][10]

The specific arrangement of the branched alkyl chains is a critical determinant of a phthalate's biological activity. The three-dimensional structure influences its ability to interact with biological receptors, such as the peroxisome proliferator-activated receptors (PPARs) and other nuclear receptors, which is a key mechanism of phthalate toxicity.[8][10]

Comparative Physicochemical Properties

The structural differences between DIOP and its related isomers lead to variations in their physical and chemical properties. These differences, although sometimes subtle, are crucial for designing analytical separation techniques and understanding their environmental fate.[11][12]

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Property	Diisooctyl Phthalate (DIOP) Mixture	Di(2-ethylhexyl) phthalate (DEHP)	Di-n-octyl phthalate (DnOP)
CAS Number	27554-26-3[5]	117-81-7[7]	117-84-0
Molecular Formula	$C_{24}H_{38}O_4$[5]	$C_{24}H_{38}O_4$	$C_{24}H_{38}O_4$
Molecular Weight	390.56 g/mol	390.56 g/mol	390.56 g/mol
Appearance	Oily, colorless liquid[9]	Colorless, viscous liquid[7]	Clear, colorless liquid
Boiling Point	~230°C at 5 mmHg[5]	385 °C at 760 mmHg	380 °C at 760 mmHg
Melting Point	~ -45°C[5]	-50 °C	-25 °C
Density	~0.983 g/mL at 25°C[3]	~0.986 g/mL at 20°C	~0.984 g/mL at 20°C
Water Solubility	<0.1 g/L; Insoluble[5][9]	Insoluble	Insoluble
Log $K_{o}w$ (Octanol/Water)	Not Available (est. >8)[5]	~7.5 - 8.8[1]	~8.1

Synthesis and the Origin of Isomeric Complexity

DIOP is commercially produced through the esterification of phthalic anhydride with isooctanol in the presence of an acid catalyst, such as sulfuric acid or a titanate catalyst.[3][13][14] The reaction is driven to completion by removing the water byproduct, often by using an excess of the reactant alcohol as a water-carrying agent.[13]

The isomeric composition of the final DIOP product is a direct reflection of the isomeric composition of the starting isooctanol raw material.

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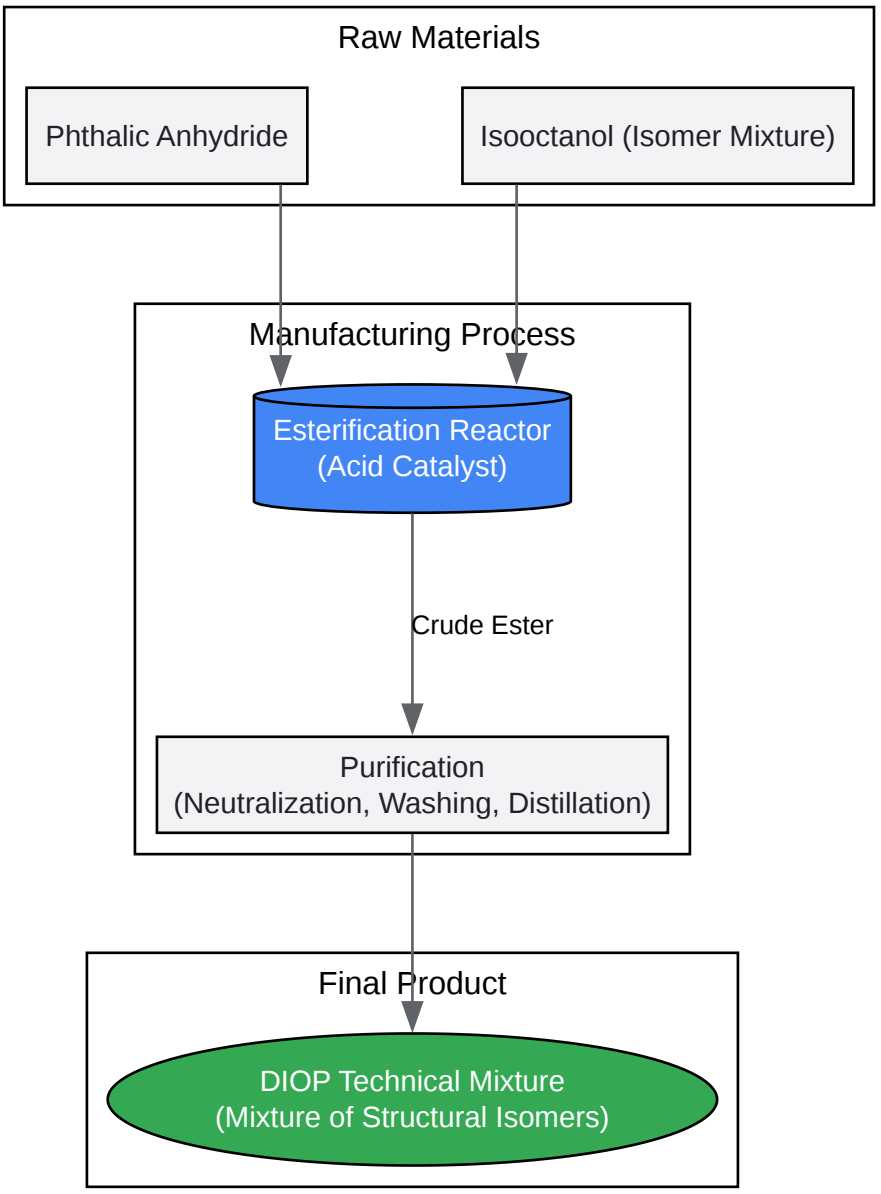

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Caption: General synthesis workflow for **Diisooctyl Phthalate** (DIOP).

Analytical Methodologies for Isomer Separation and Identification

Distinguishing between the various structural isomers within a DIOP mixture and differentiating DIOP from other phthalates like DEHP is a significant analytical challenge. The primary methodology employed is Gas Chromatography coupled with Mass Spectrometry (GC-MS).

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Expertise in Method Selection: Why GC-MS?

GC-MS is the gold standard for several reasons:

- Volatility: Phthalates, while having high boiling points, are sufficiently volatile for GC analysis, especially with modern high-temperature columns.
- Separation Power: High-resolution capillary GC columns provide the necessary efficiency to separate isomers with minor differences in structure and boiling points.
- Definitive Identification: Mass Spectrometry provides structural information based on the fragmentation patterns of the molecules. While constitutional isomers have the same molecular ion, their fragmentation patterns can differ, allowing for their identification. Electron Ionization (EI) at 70 eV generates reproducible fragmentation spectra that can be compared against spectral libraries (e.g., NIST, Wiley).

High-Performance Liquid Chromatography (HPLC) can also be utilized, particularly for separating non-volatile metabolites or when derivatization is employed to resolve chiral isomers.[15][16]

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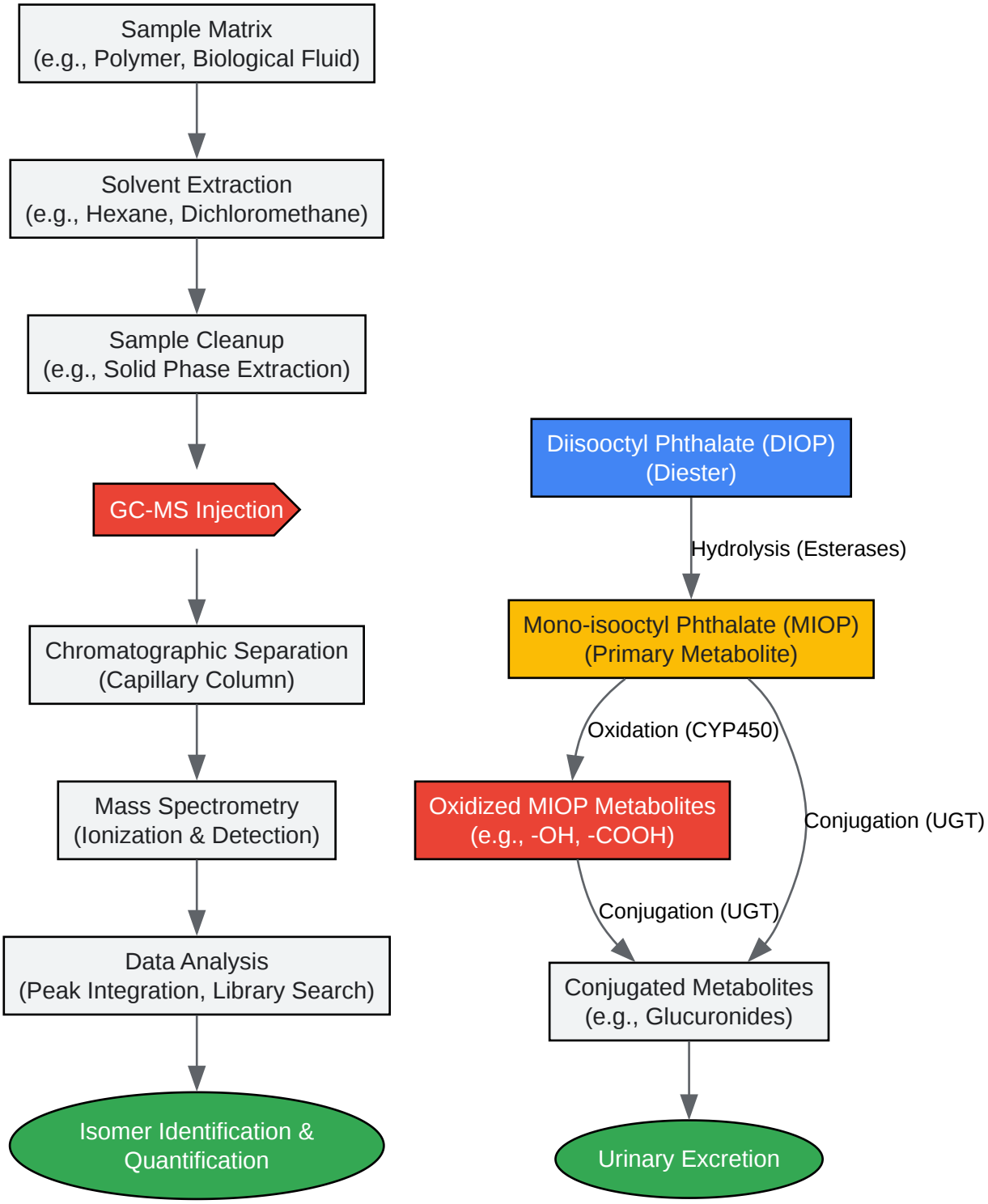

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